

Technical Safety & Handling Monograph: 2-Chlorophenyl 3-bromo-4-methylbenzoate

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Compound of Interest

Compound Name: 2-Chlorophenyl 3-bromo-4-methylbenzoate

Cat. No.: B321517

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CAS Number: 496033-93-3 Formula: $C_{14}H_{10}BrClO_2$ Molecular Weight: 325.59 g/mol [\[1\]](#)

Chemical Identity & Structural Analysis[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Structural Reactivity Profile

This compound is an aryl benzoate ester.[\[1\]](#) Its safety profile is dictated by three core structural features:

- The Ester Linkage: Susceptible to hydrolysis (chemical or enzymatic) yielding 3-bromo-4-methylbenzoic acid and 2-chlorophenol.[\[1\]](#)
- Halogen Substituents (Cl, Br): Increase lipophilicity (LogP ~4.5–5.0 predicted), facilitating dermal absorption.[\[1\]](#) They also dictate the nature of combustion byproducts (acid gases).[\[1\]](#)
- The 2-Chlorophenol Moiety: A "hidden" hazard.[\[1\]](#) While the intact ester is likely an irritant, the hydrolysis product (2-chlorophenol) is significantly more toxic and corrosive.

Physicochemical Properties (Predicted)

- Physical State: Solid (crystalline powder).[1]
- Melting Point: Predicted range 65–85 °C (Based on structural analogs like phenyl benzoates).[1]
- Solubility: Insoluble in water; soluble in DCM, Ethyl Acetate, DMSO.[1]
- Reactivity: Stable under anhydrous conditions.[1] Hydrolyzes in basic/acidic aqueous media.[1]

Hazard Identification & Toxicology (The "Why")

GHS Classification (Derived via SAR - Structure-Activity Relationship):

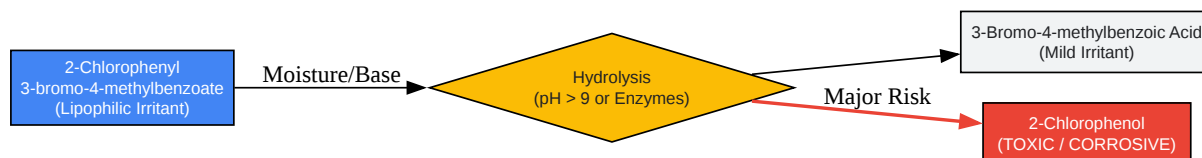
- Signal Word:WARNING
- Skin Irritation: Category 2 (H315)[1][2]
- Eye Irritation: Category 2A (H319)[1]
- STOT-SE: Category 3 (Respiratory Irritation) (H335)
- Aquatic Toxicity: Acute Category 1 (Predicted due to chlorophenol release).[1]

Toxicological Mechanism

The primary acute risk is irritation of mucous membranes.[1] However, the secondary risk is the metabolic or environmental cleavage of the ester bond.[1]

- Intact Molecule: Acts as a contact irritant.[1] The lipophilic nature allows it to penetrate the stratum corneum, causing dermatitis.[1]
- Metabolic Activation: If ingested or absorbed, esterases may release 2-chlorophenol. 2-Chlorophenol is a known uncoupler of oxidative phosphorylation and a severe irritant.[1]

Diagram 1: Structural Reactivity & Hydrolysis Pathway This diagram illustrates the "break point" of the molecule and the resulting toxic byproducts.[1]



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Caption: Hydrolysis pathway showing the release of the toxic 2-chlorophenol moiety upon metabolic or chemical breakdown.

Operational Safety in Synthesis Handling Protocols

- **Moisture Control:** Store under inert atmosphere (Nitrogen/Argon) if possible. Moisture promotes hydrolysis, slowly increasing the acidity and toxicity of the sample over time.^[1]
- **Weighing:** Use an anti-static weighing funnel. The powder may be electrostatic.^[1]
- **Reaction Safety:** When using this compound as an intermediate (e.g., in cross-coupling), ensure the reaction mixture is quenched carefully. Acidification of the quench can liberate free 2-chlorophenol if hydrolysis occurred.^[1]

Personal Protective Equipment (PPE) Matrix

Protection Zone	Recommendation	Scientific Rationale
Respiratory	N95 (minimum) or P100	Prevents inhalation of dust which can hydrolyze on moist lung tissue.
Dermal (Hands)	Nitrile (Double gloving)	Standard nitrile (0.11 mm) provides splash protection.[1] For prolonged handling, use Laminate (Silver Shield) due to the penetrative nature of halogenated aromatics.[1]
Ocular	Chemical Goggles	Safety glasses are insufficient for powders that can sublime or drift.[1]
Engineering	Fume Hood (Class II)	Mandatory.[1] Do not handle on an open bench.

Emergency Response Dynamics

Fire Fighting (The Halogen Factor)

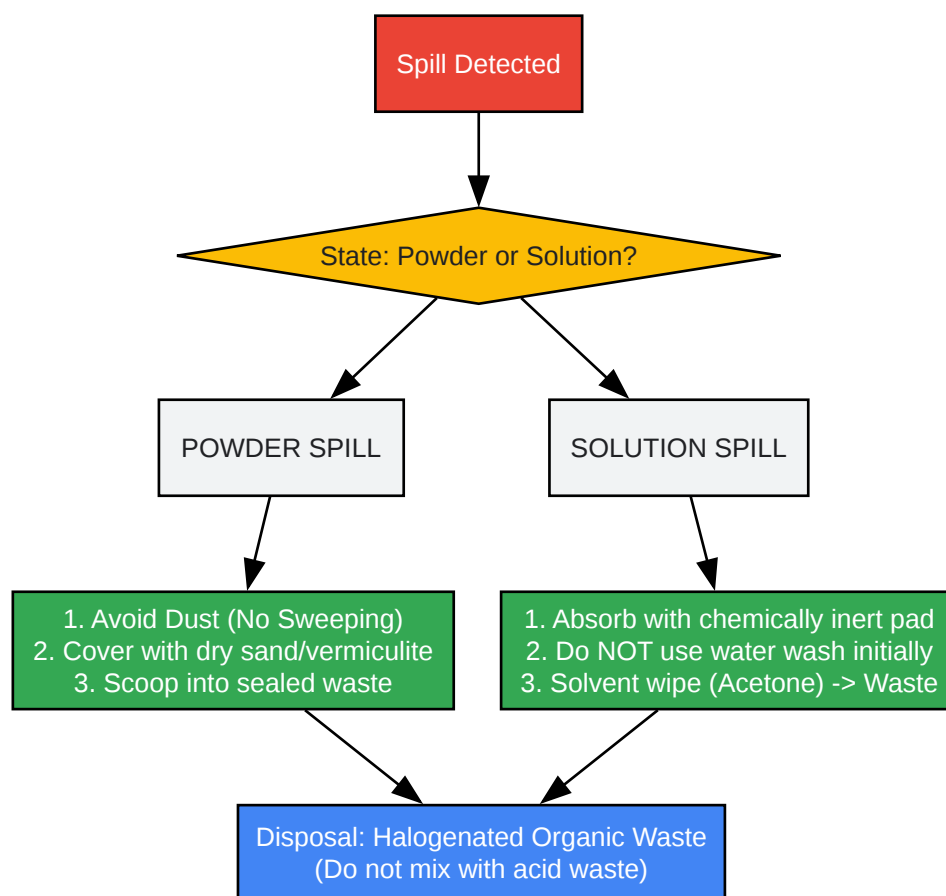
This compound is not highly flammable but is combustible.[1]

- Hazardous Combustion Products: Upon heating to decomposition, it releases Hydrogen Bromide (HBr), Hydrogen Chloride (HCl), and Carbon Monoxide.[1]
- Action: Firefighters must use SCBA. Water spray can be used to cool containers but contain runoff.[1] The runoff will be acidic and toxic to aquatic life.[1]

Accidental Release (Spill Management)

Do not use water for cleanup (avoids hydrolysis).[1]

Diagram 2: Emergency Spill Response Decision Tree



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Caption: Decision logic for containing spills, prioritizing dry methods to prevent hydrolysis.

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, oxygen.[1] Note to Physician: Monitor for delayed pulmonary edema if dust was inhaled, as HCl/HBr formation in lungs is possible.[1]
- Skin Contact: Wash with soap and water for 15 minutes.[1] Do not use ethanol (may enhance absorption of the halogenated components).[1]
- Eye Contact: Rinse cautiously for 15 minutes.[1][3][4] Lift eyelids.[1]
- Ingestion: Rinse mouth. Do NOT induce vomiting (risk of aspiration of corrosive hydrolysis products).[1]

Regulatory & Transport Context

- Transport (IATA/DOT):
 - Likely not regulated as Dangerous Goods for transport unless aquatic toxicity data proves Category 1.[1]
 - Recommendation: Ship as Class 9 (Environmentally Hazardous Substance, Solid, N.O.S.) if shipping large quantities (>5kg), referencing the chlorophenol potential.
- TSCA (USA): Verify inventory status.[1] Likely "Research & Development (R&D) Exemption" only.
- REACH (EU): Not registered.[1] Treat as a novel substance.[1]

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 100991320, Methyl 4-[(2-chlorophenyl)methyl]benzoate (Analogous Structure).[1]
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